

Technical Guide: 1,1-Dibutoxybutane (CAS 5921-80-2)

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Compound of Interest

Compound Name: 1,1-Dibutoxybutane

Cat. No.: B1265885

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **1,1-Dibutoxybutane**, also known as Butyraldehyde Dibutyl Acetal. The information is compiled for use by researchers, scientists, and professionals in drug development and other scientific fields.

Physicochemical Properties

1,1-Dibutoxybutane is a colorless liquid with a fruity odor.^[1] It is a stable compound under normal temperatures and pressures.^[1] Key quantitative data regarding its properties are summarized in the table below.

Property	Value	Source
CAS Number	5921-80-2	[2][3][4][5][6]
Molecular Formula	C12H26O2	[2][3][4][5][7]
Molecular Weight	202.33 g/mol	[2][3][4][7]
Boiling Point	214 °C (lit.)	[7][8]
126 °C	[1]	
486 K	[5]	
Melting Point	-78 °C	[1]
Density	0.84 g/cm ³	[2]
0.8669 g/cm ³ (at 25 °C)	[7][8]	
Refractive Index	1.42	
1.4140 - 1.4180	[7]	
1.423	[8]	
Flash Point	51 °C	[8][9]
Vapor Pressure	0.2±0.4 mmHg at 25°C (Predicted)	[8]
Solubility	Soluble in alcohol and ether; almost insoluble in water.	[7]
Purity	Min. 98.0% (GC)	[2]

Safety and Handling

1,1-Dibutoxybutane is classified as a flammable liquid and vapor.[1][4][9] It is harmful if swallowed, causes skin irritation, and may cause serious eye damage and respiratory irritation.[10]

GHS Hazard Statements: H226, H302, H315, H318, H335, H336[10]

Precautionary Statements:

- Prevention: P210, P233, P240, P241, P242, P243, P261, P264, P270, P271, P280[10]
- Response: P301+P317, P302+P352, P303+P361+P353, P304+P340, P305+P354+P338, P319, P330[10]
- Storage: P403+P235[4]
- Disposal: P501[4]

Containers may explode when heated, and the substance may form explosive mixtures with air at or above the flashpoint.[1] It is also moisture-sensitive.[2] When handling, it is crucial to use non-sparking tools, take measures to prevent static discharge, and wear appropriate personal protective equipment, including protective gloves, clothing, and eye/face protection.[1][10]

Synthesis and Reactions

1,1-Dibutoxybutane is commonly synthesized from butanol. One documented method involves the use of a Cr/Activated Carbon (Cr/AC) catalyst.[11]

Experimental Protocol: Synthesis from n-Butanol

While a detailed, step-by-step protocol is not available from the provided search results, the following outlines the general methodology for the synthesis of **1,1-Dibutoxybutane** from n-butanol using a Cr/AC catalyst as described in the literature.[11]

Catalyst Preparation:

- Activate coconut shell carbon at 650 °C in a hydrogen atmosphere.
- Wash the activated carbon with acetone in a Soxhlet apparatus, followed by washing with 1.0 M HCl.
- Sieve the washed carbon to 60–80 mesh.
- Impregnate the activated carbon with a Cr(VI) solution.

- Reduce the chromium-impregnated carbon with H₂ at 650 °C to obtain the Cr/AC catalyst.

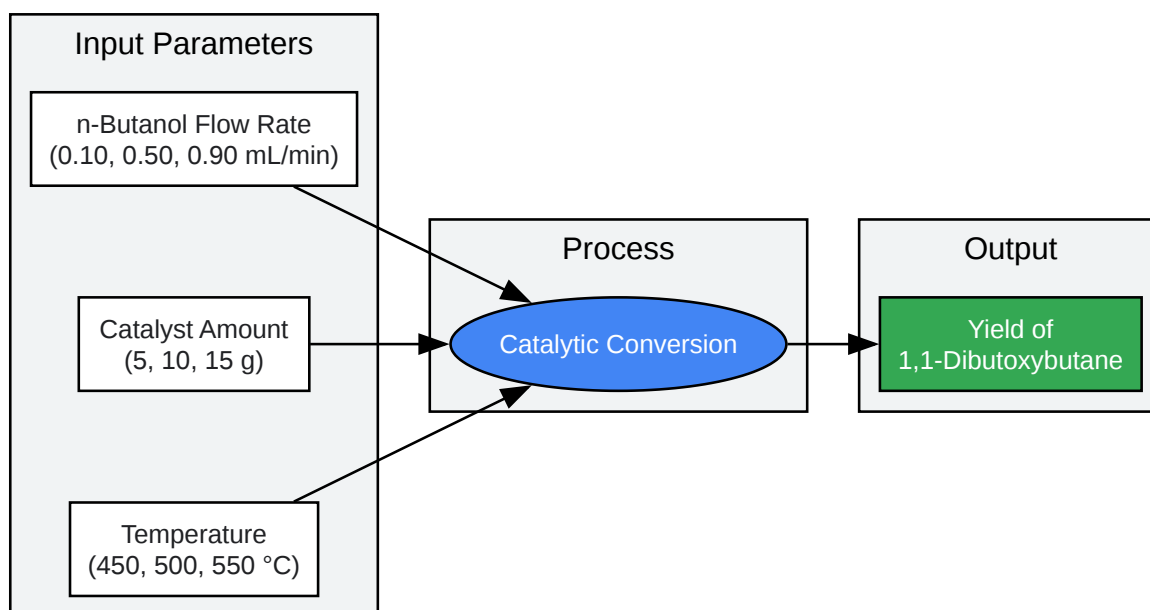
Synthesis of **1,1-Dibutoxybutane**:

- The conversion of n-butanol to **1,1-Dibutoxybutane** is carried out in an oven.
- The reaction is optimized by varying parameters such as temperature (450, 500, and 550 °C), catalyst amount (5, 10, and 15 g), and n-butanol flow rate (0.10, 0.50, and 0.90 mL/min).
- The resulting products are analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) and Proton Nuclear Magnetic Resonance (¹H-NMR) to determine the conversion to **1,1-Dibutoxybutane**.

The highest reported yield of 53.42% was achieved at 450 °C with 5 g of Cr/AC catalyst and an alcohol flow rate of 0.10 mL/min.[11]

Visualizations

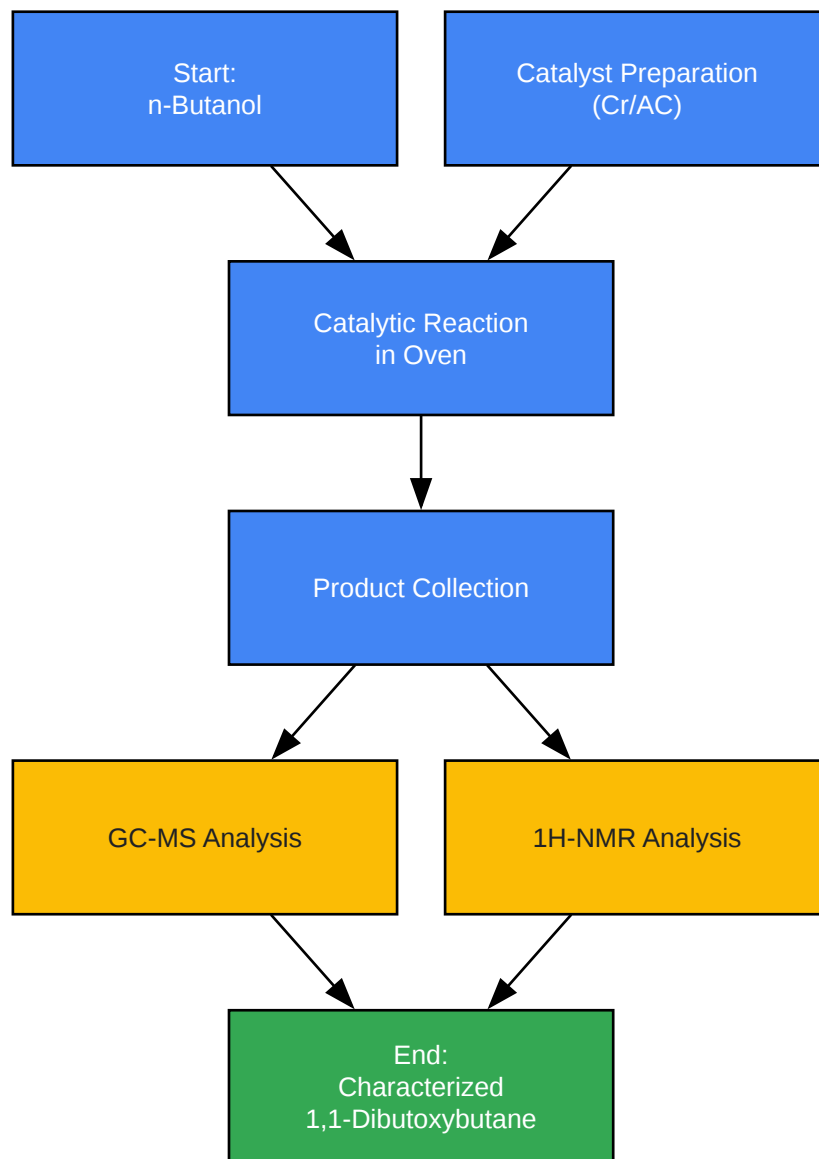
Logical Relationship of Synthesis Parameters



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Caption: Key parameters influencing the synthesis of **1,1-Dibutoxybutane**.

Experimental Workflow for Synthesis and Analysis



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